Application Note: Advanced Friedel-Crafts Synthesis of Hydroxyphenyl Triazines (HPTs)

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Compound of Interest

Compound Name:	*Phenol, 2-(1,3,5-triazin-2-yl)-*
CAS No.:	*14848-04-5*
Cat. No.:	*B3241785*

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Abstract & Scope

Hydroxyphenyl triazines (HPTs) represent a critical class of high-performance UV absorbers used in automotive coatings, polymers, and photovoltaics. Their efficacy relies on the excited-state intramolecular proton transfer (ESIPT) mechanism, which requires precise ortho-hydroxylation. While nucleophilic substitution (

) is common for mono-substitution, the Friedel-Crafts (FC) acylation route using Lewis acids (e.g.,

) is the industry standard for generating high-order substituted cores, such as 2,4,6-tris(2,4-dihydroxyphenyl)-1,3,5-triazine.

This guide details a robust, scalable protocol for the

-mediated synthesis of tris-HPTs. Unlike generic textbook procedures, this protocol addresses the specific rheological challenges (reaction sludge solidification) and regioselectivity issues inherent to triazine chemistry.

Strategic Experimental Design

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The "Solidification" Challenge & Solvent Selection

A major failure mode in HPT synthesis is the formation of an intractable aluminum-complex "cement" during the reaction, which halts stirring and causes thermal runaways.

- Nitrobenzene (Classic): High solubility but severe toxicity and difficult removal (steam distillation required).
- Sulfolane (Recommended): We recommend Sulfolane (Tetramethylene sulfone). It acts as a weak Lewis base, stabilizing the

  complex and maintaining a stirrable slurry throughout the high-temperature ramp.

Catalyst Stoichiometry

The reaction is not catalytic in the traditional sense.

complexes strongly with the product's phenolic oxygens and the triazine nitrogens.

- Requirement: Minimum 0.8–1.0 equivalents of

  per heteroatom/binding site, not just per mole of substrate.
- Standard Ratio: For Tris-HPT, use 2.5 – 3.0 equivalents of

  relative to Cyanuric Chloride (TCT).

Experimental Protocol

Target Molecule: 2,4,6-tris(2,4-dihydroxyphenyl)-1,3,5-triazine Scale: 100 mmol (based on TCT)

Equipment Setup

- Reactor: 500 mL 4-neck round-bottom flask (RBF).
- Agitation: Overhead mechanical stirrer with a Teflon crescent blade (magnetic stirring will fail due to viscosity).
- Atmosphere: Nitrogen inlet/outlet (Schlenk line).

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- Scrubber: The reaction generates copious HCl gas. Connect the outlet to a trap containing 10% NaOH solution.
- Temperature Control: Oil bath with programmable controller (critical for ramp rates).

Reagents Table

Reagent	MW (g/mol)	Equiv.	Amount	Role
Cyanuric Chloride (TCT)	184.41	1.0	18.44 g	Electrophilic Core
Resorcinol	110.11	3.1	34.13 g	Nucleophile
Aluminum Chloride ( )	133.34	2.7	36.00 g	Lewis Acid Activator
Sulfolane	120.17	N/A	150 mL	Solvent
HCl (35%)	36.46	Excess	200 mL	Quenching Agent

Step-by-Step Procedure

Phase A: Activation (0°C – 20°C)

- System Inerting: Flame-dry the glassware under vacuum; backfill with .
- Solvent Charge: Add Sulfolane (150 mL) to the RBF. Begin stirring at 250 RPM.
- Substrate Addition: Add Cyanuric Chloride (18.44 g). Ensure it is fully dissolved.
- Catalyst Addition: Cool the system to 0–5°C using an ice bath. Add (36.0 g) portion-wise over 20 minutes via a solid addition funnel.
  - Observation: The solution will turn yellow/orange as the complex forms. Exotherm is mild here.[1]

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Phase B: Substitution Ramp (The Critical Path)

- Nucleophile Addition: Add Resorcinol (34.13 g) in a single portion at 5°C.
- Stage 1 (Mono-substitution): Warm naturally to RT (25°C) and hold for 60 minutes.
  - Chemistry: The first chlorine is displaced easily. HCl evolution begins.[2]
- Stage 2 (Di-substitution): Ramp temperature to 60°C over 30 minutes. Hold for 2 hours.
  - Process Note: Viscosity will increase significantly. Increase stir rate to 400 RPM if torque allows.
- Stage 3 (Tri-substitution): Ramp temperature to 95°C. Hold for 4 hours.
  - End Point: Monitor by HPLC (see Section 4). The reaction is complete when the bis-substituted intermediate (<5%) is consumed.

Phase C: Quenching & Hydrolysis

- Cooling: Cool the dark red/brown viscous mixture to 60°C.
- Hydrolysis:Caution: Exothermic. Slowly pour the reaction mixture into a separate beaker containing 500 mL ice water + 50 mL conc. HCl.
  - Mechanism:[1][3][4][5][6][7] This breaks the

    bonds, liberating the free phenol.
- Precipitation: A yellow precipitate will form immediately. Stir the aqueous slurry for 1 hour at 70°C to ensure complete decomplexation.
- Filtration: Filter the hot slurry. Wash the cake with hot water (

  mL) to remove Sulfolane and Al salts.

Phase D: Purification

- Recrystallization: Dissolve the crude cake in DMF (Dimethylformamide) at 100°C. Filter hot to remove insolubles. Cool to RT to crystallize.

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- Drying: Dry under vacuum at 80°C for 12 hours.

Process Analytical Technology (PAT)

Trust but verify. Do not rely solely on time.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150mm x 4.6mm).
- Mobile Phase: A: 0.1%

  in Water; B: Acetonitrile.
- Gradient: 40% B to 100% B over 20 mins.
- Detection: UV @ 290 nm (Triazine core) and 340 nm (HPT specific).

Interpretation:

- RT ~ 5 min: Resorcinol (Starting Material).
- RT ~ 12 min: Mono-substituted (impurity).
- RT ~ 15 min: Bis-substituted (intermediate - Critical Process Parameter).
- RT ~ 18 min: Tris-HPT (Product).

Mechanistic & Workflow Visualization

Reaction Mechanism

The following diagram illustrates the

activation of the triazine ring, facilitating the nucleophilic attack of resorcinol, followed by the restoration of aromaticity.

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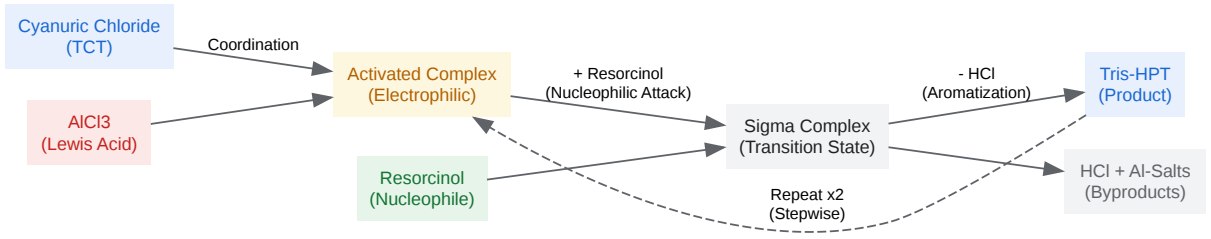

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Caption: Stepwise Friedel-Crafts activation and substitution cycle. Note that the cycle repeats three times for the Tris-product.

Experimental Setup Workflow

This diagram details the physical setup and critical control points (CCPs) for the operator.

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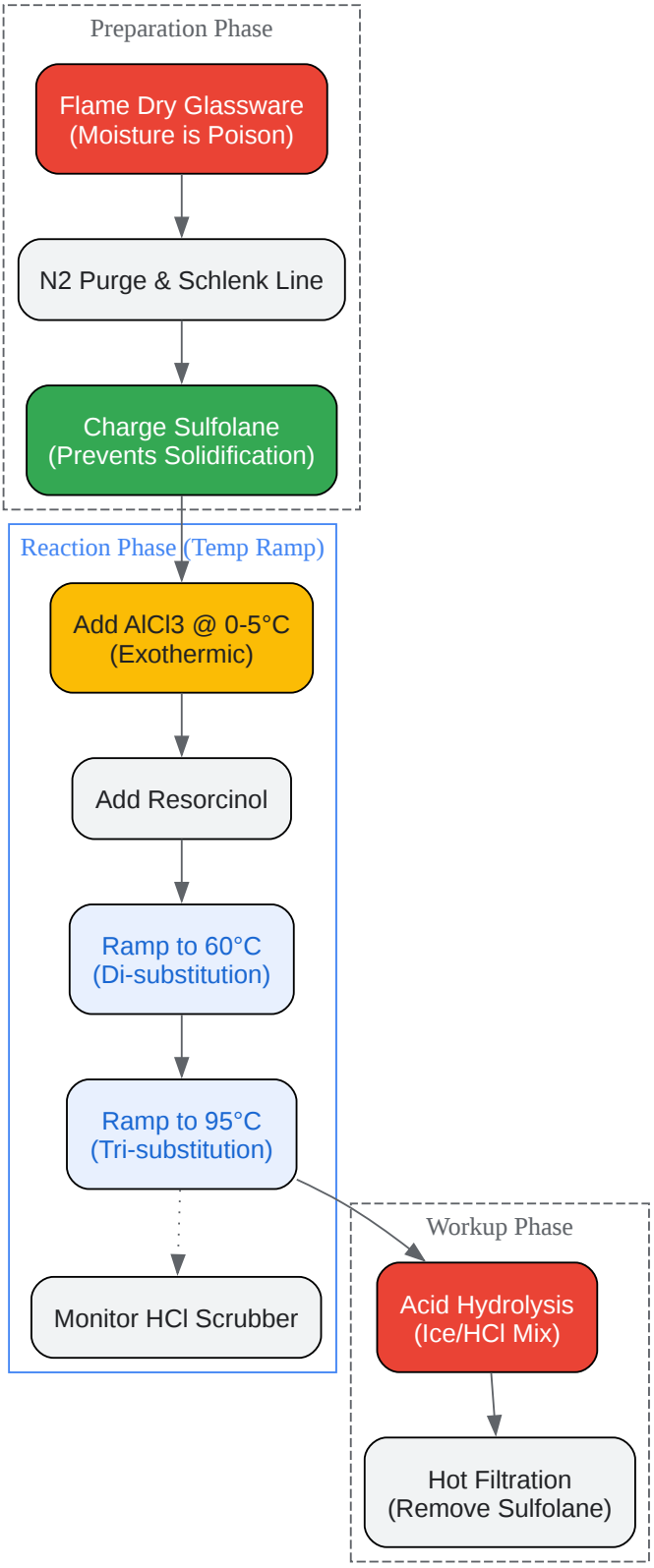

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Caption: Operational workflow highlighting Critical Control Points (CCPs) in Red and Key Process Parameters in Blue/Green.

References

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  stoichiometry and solvent effects.

- US Patent 8,716,474 B2. Method for producing 2,4,6-tris(hydroxyphenyl)-1,3,5-triazine compound.[4][5][8][6][9][10] (ADEKA Corp). Specifically details the use of Sulfolane to prevent rapid solidification and improve yield.

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- CN Patent 102250026 A. Synthesis method of 2,4,6-tris(2,4-dihydroxyphenyl)-1,3,5-triazine.[5][8][6][9] Discusses alternative ionic liquid/solvent strategies for this specific synthesis.

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